

Preventing polymorphic conversion of Fosinopril during storage

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Compound of Interest

Compound Name: *Fosinopril*

Cat. No.: *B1673572*

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Technical Support Center: Fosinopril Polymorphism

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing the polymorphic conversion of **Fosinopril** during storage.

Frequently Asked Questions (FAQs)

Q1: What are the known polymorphic forms of **Fosinopril** sodium?

A1: **Fosinopril** sodium is known to exist in at least two polymorphic forms, designated as Form A and Form B. Form A is the thermodynamically stable form under ambient conditions.^[1]

Q2: What are the recommended storage conditions to prevent the polymorphic conversion of **Fosinopril** sodium?

A2: To prevent polymorphic conversion, **Fosinopril** sodium (Form A) should be stored at room temperature (15-30°C) in a tightly closed container, protected from high humidity. Stability studies have shown that Form A is stable for up to 36 months at 25°C/60% relative humidity (RH) and for 6 months at 40°C/75% RH with no significant changes observed.

Q3: What factors can induce the conversion of the stable Form A to the metastable Form B?

A3: The conversion from Form A to Form B is primarily influenced by the solvent environment. For instance, concentrating a methanolic solution of Form A can lead to the formation of Form B. While specific temperature and humidity thresholds for solid-state conversion are not extensively documented in publicly available literature, high humidity and elevated temperatures are generally considered risk factors for polymorphic changes in pharmaceuticals.[2]

Q4: How can the polymorphic form of a **Fosinopril** sodium sample be identified?

A4: Several analytical techniques can be used to identify the polymorphic form of **Fosinopril** sodium. These include X-ray Powder Diffraction (XRPD), Differential Scanning Calorimetry (DSC), Fourier-Transform Infrared Spectroscopy (FTIR), and solid-state Nuclear Magnetic Resonance (ssNMR).[3] Each polymorph exhibits a unique analytical fingerprint with these methods.

Q5: Are there any formulation strategies that can enhance the stability of **Fosinopril** sodium's polymorphic form?

A5: Yes, the choice of excipients can influence the stability of the polymorphic form. For instance, the use of a combination of colloidal silicon dioxide and talc as lubricants in tablet formulations has been shown to improve the shelf stability of **Fosinopril** sodium.

Troubleshooting Guides

XRPD Analysis

Issue	Possible Cause	Troubleshooting Steps
Poor signal-to-noise ratio	Insufficient sample amount or poor crystallinity.	Increase the amount of sample. If the sample is poorly crystalline, consider techniques to improve crystallinity if appropriate for the study's goal.
Peak broadening	Small crystallite size or lattice strain.	This may be inherent to the sample. Ensure proper sample preparation to minimize mechanical stress.
Preferred orientation of crystals	Non-random orientation of crystallites in the sample holder, often with needle or plate-like crystals.	Gently grind the sample to a fine, uniform powder. Use a back-loading sample holder or a spinning sample stage to minimize preferred orientation.
Difficulty in distinguishing between polymorphs in a mixture	Overlapping peaks or low concentration of one polymorph.	Use a high-resolution diffractometer. Consider using complementary techniques like DSC or ssNMR to confirm the presence of a minor polymorphic form.

DSC Analysis

Issue	Possible Cause	Troubleshooting Steps
Baseline drift	Uneven packing of the sample in the pan, or contamination.	Ensure the sample is evenly distributed at the bottom of the pan. Clean the DSC cell and use new, clean sample pans.
Overlapping thermal events	A metastable form melting and then recrystallizing into a more stable form before melting again.	Vary the heating rate. A slower heating rate may allow for better separation of the thermal events.
Inconsistent melting points	Impurities in the sample or variation in the heating rate.	Use a pure reference standard for calibration. Ensure the heating rate is consistent across all experiments.
No clear thermal event for polymorphic transition	The transition may be very slow or have a very small enthalpy change.	Use a more sensitive DSC or a modulated DSC (mDSC) to detect subtle transitions. Pre-heating the sample to just below the transition temperature and holding it isothermally may also reveal the transition.

Data Presentation

Table 1: Stability of **Fosinopril** Sodium Form A under Different Storage Conditions

Storage Condition	Duration	Observation
25°C / 60% RH	36 months	No significant changes observed
40°C / 75% RH	6 months	No significant changes observed

Experimental Protocols

X-ray Powder Diffraction (XRPD) for Polymorph Identification

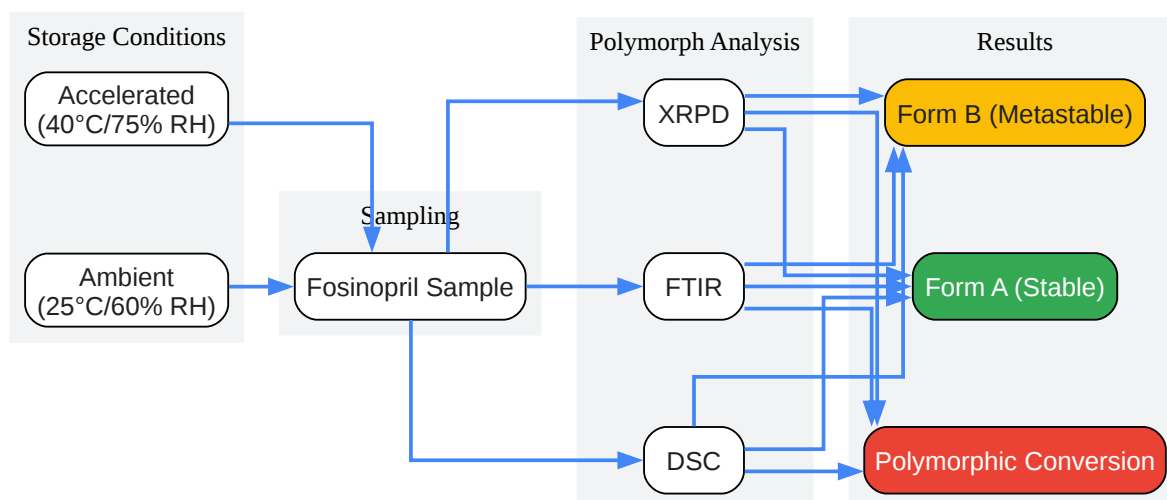
- Sample Preparation: Gently grind the **Fosinopril** sodium sample to a fine powder using an agate mortar and pestle to ensure random orientation of the crystallites.
- Sample Mounting: Pack the powdered sample into a standard XRPD sample holder. Ensure a flat, smooth surface that is level with the holder's surface.
- Instrument Setup:
 - Radiation: Cu K α ($\lambda = 1.5406 \text{ \AA}$)
 - Voltage and Current: e.g., 40 kV and 40 mA
 - Scan Range (2θ): 3° to 40°
 - Step Size: e.g., 0.02°
 - Scan Speed: e.g., $1^\circ/\text{min}$
- Data Acquisition: Run the scan and collect the diffraction pattern.
- Data Analysis: Compare the obtained diffraction pattern with reference patterns for **Fosinopril** sodium Form A and Form B to identify the polymorphic form(s) present in the sample.

Differential Scanning Calorimetry (DSC) for Thermal Analysis

- Sample Preparation: Accurately weigh 3-5 mg of the **Fosinopril** sodium sample into a clean aluminum DSC pan.
- Encapsulation: Hermetically seal the pan to prevent any loss of material during heating.
- Instrument Setup:

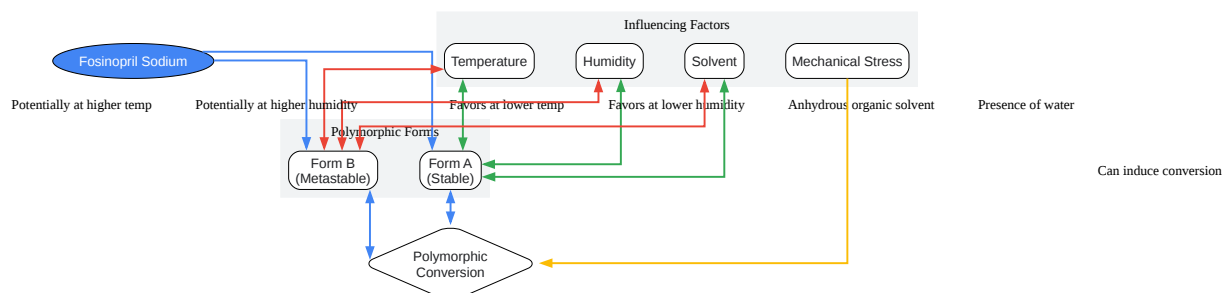
- Temperature Range: e.g., 25°C to 250°C
- Heating Rate: e.g., 10°C/min
- Purge Gas: Nitrogen at a flow rate of e.g., 50 mL/min
- Reference: An empty, hermetically sealed aluminum pan.
- Data Acquisition: Place the sample and reference pans in the DSC cell and start the temperature program.
- Data Analysis: Analyze the resulting thermogram for thermal events such as melting endotherms and solid-solid transitions. The melting point and enthalpy of fusion can be used to differentiate between polymorphs.

Visualizations



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Caption: Experimental workflow for monitoring **Fosinopril** polymorphism.



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Caption: Factors influencing **Fosinopril** sodium polymorphism.

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